

# Technical Guide: 4-(Dibutylamino)salicylaldehyde (CAS 57771-09-2)

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## Compound of Interest

Compound Name: 4-(Dibutylamino)salicylaldehyde

Cat. No.: B1289672

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This technical guide provides a comprehensive overview of the known properties of **4-(Dibutylamino)salicylaldehyde**, CAS number 57771-09-2. The information is compiled from publicly available data sheets and chemical databases.

## Chemical and Physical Properties

**4-(Dibutylamino)salicylaldehyde** is an aromatic aldehyde with a dibutylamino functional group.<sup>[1][2]</sup> Its chemical structure and key identifiers are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	57771-09-2[1][2]
IUPAC Name	4-(dibutylamino)-2-hydroxybenzaldehyde[1]
Molecular Formula	C <sub>15</sub> H <sub>23</sub> NO <sub>2</sub> [1][2]
Molecular Weight	249.35 g/mol [1][2]
InChI Key	BWHGDPKOFVNGFQ-UHFFFAOYSA-N[1]
Canonical SMILES	CCCCN(CCCC)C1=CC(=C(C=C1)C=O)O[1]
Synonyms	4-(Dibutylamino)-2-hydroxybenzaldehyde[2][3]

Table 2: Physicochemical Properties

Property	Value	Source
Physical State	Light yellow to brown clear liquid	TCI
Purity	>96.0% (GC)	TCI
Flash Point	186 °C	TCI
Specific Gravity (20/20)	1.03	TCI
Refractive Index	1.60	TCI
Storage Temperature	Frozen (<0°C)	TCI
Computed XLogP3-AA	4.2	PubChem
Computed Hydrogen Bond Donor Count	1	PubChem
Computed Hydrogen Bond Acceptor Count	3	PubChem
Computed Rotatable Bond Count	8	PubChem

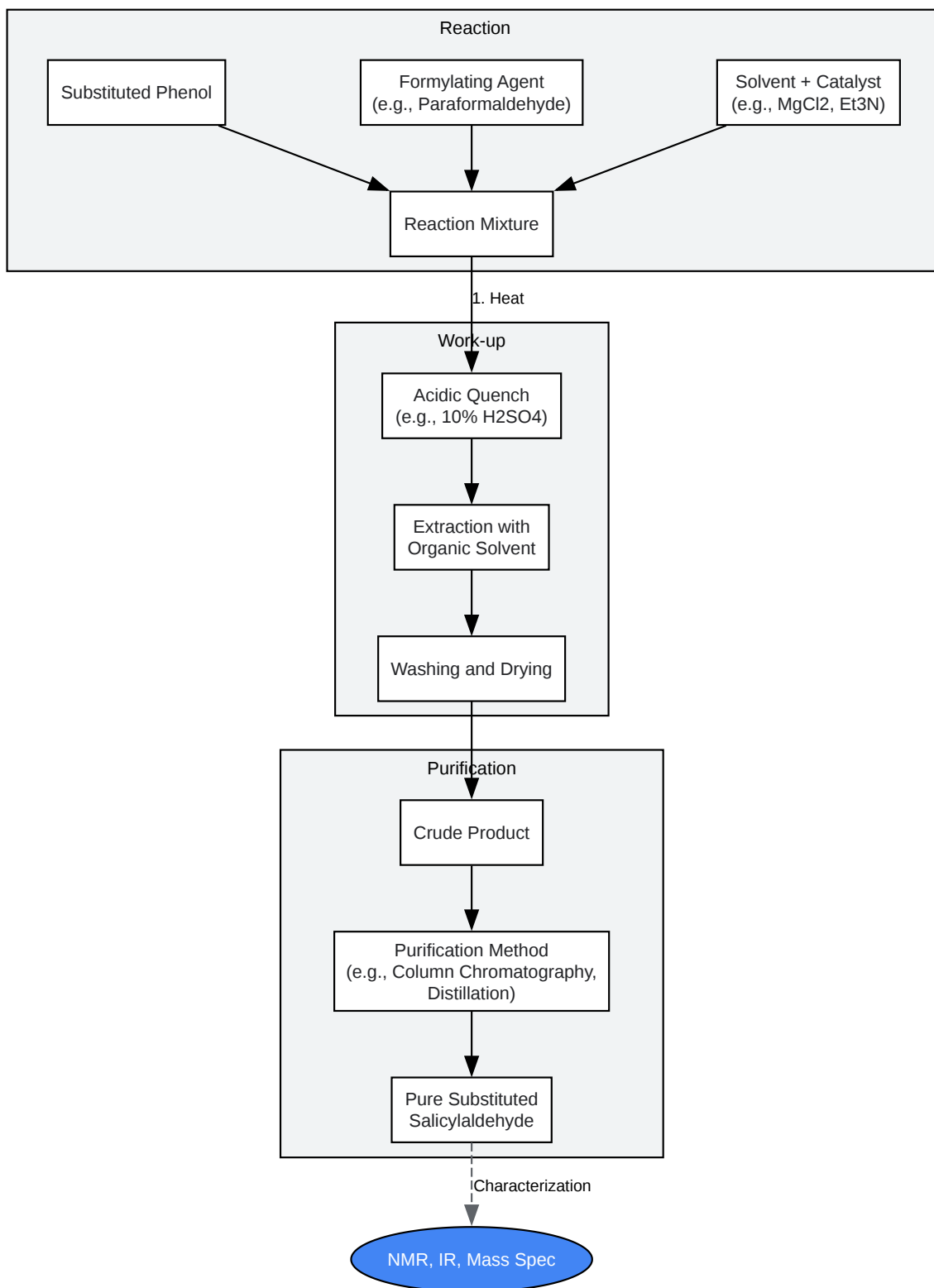
## Experimental Data

Detailed experimental protocols for the synthesis and purification of **4-(Dibutylamino)salicylaldehyde** are not readily available in peer-reviewed literature. However, a general synthetic approach for substituted salicylaldehydes can be inferred from standard organic chemistry methodologies. One common method is the formylation of a corresponding substituted phenol.

## General Synthetic Workflow (Illustrative)

The diagram below illustrates a generalized workflow for the synthesis of a substituted salicylaldehyde. This is a representative diagram and not a specific, validated protocol for **4-(Dibutylamino)salicylaldehyde**.

## General Synthesis of a Substituted Salicylaldehyde

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A generalized synthetic workflow for substituted salicylaldehydes.

## Spectroscopic Data

While specific spectra are not publicly available, chemical suppliers indicate that the Nuclear Magnetic Resonance (NMR) spectrum of their product conforms to the expected structure of **4-(Dibutylamino)salicylaldehyde**.<sup>[3][4]</sup> Researchers should perform their own analytical characterization upon receipt of the compound.

## Biological Activity and Applications

There is limited information in the scientific literature regarding the specific biological activities or applications of **4-(Dibutylamino)salicylaldehyde**. One supplier vaguely lists "healing drugs" as a potential application, but this is not substantiated by further evidence.<sup>[5]</sup>

Due to the presence of the salicylaldehyde moiety, it is plausible that this compound could be explored as a building block for the synthesis of Schiff bases, which are known to form stable complexes with various metals and have applications in catalysis and materials science. However, specific studies involving **4-(Dibutylamino)salicylaldehyde** in these areas have not been identified.

No information regarding the interaction of this compound with specific signaling pathways has been found in the public domain.

## Safety and Handling

**4-(Dibutylamino)salicylaldehyde** is classified as causing skin and serious eye irritation.<sup>[1]</sup>

Table 3: GHS Hazard Information

Code	Description
H315	Causes skin irritation <sup>[1]</sup>
H319	Causes serious eye irritation <sup>[1]</sup>

Precautionary Statements:

- P264: Wash skin thoroughly after handling.<sup>[3]</sup>

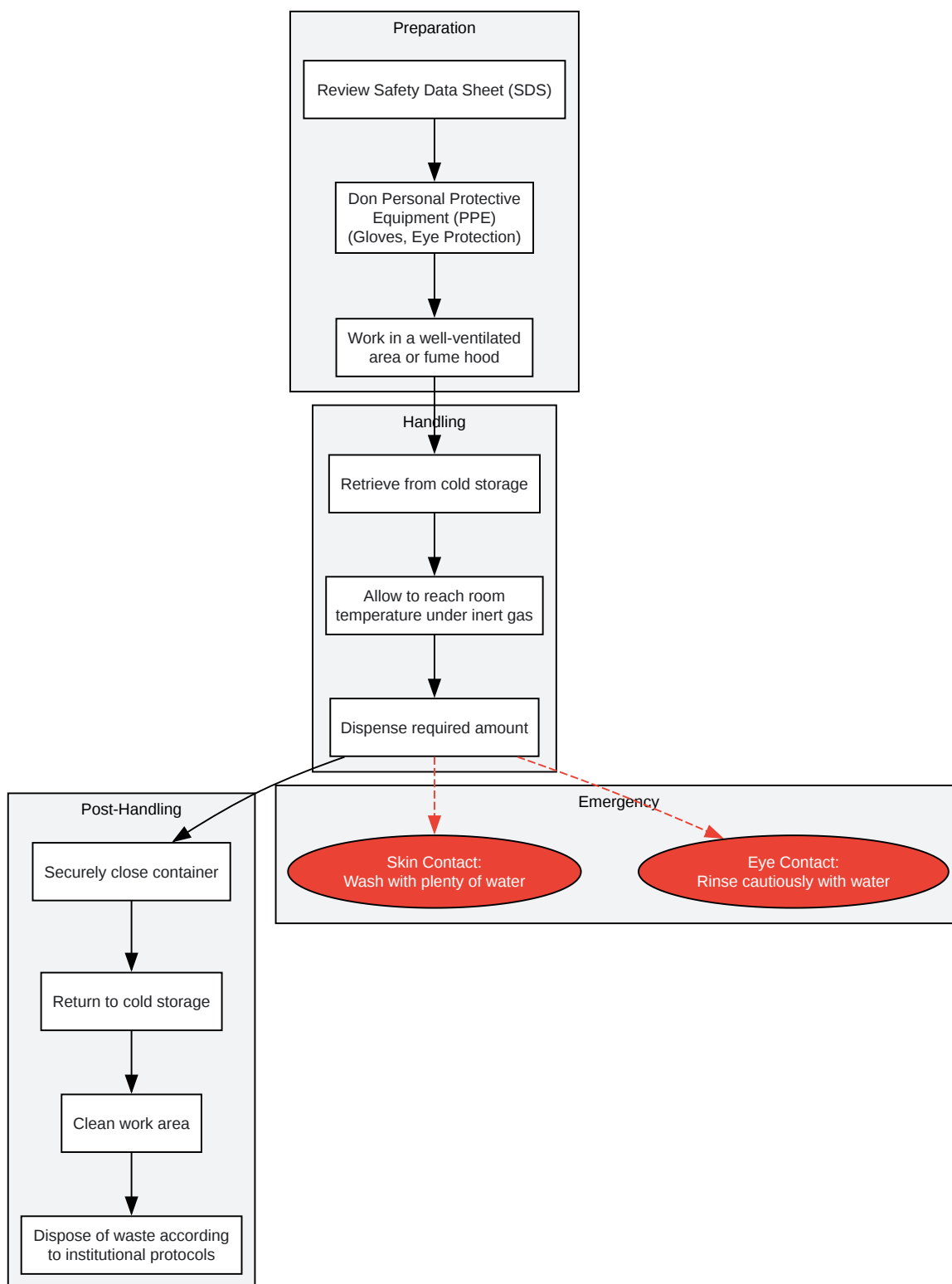
- P280: Wear protective gloves/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[3]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[3]

#### Storage and Handling Recommendations:

- Store in a cool, dry, and well-ventilated area.
- Keep container tightly closed.
- Store under an inert atmosphere.[3][4]
- The compound is noted to be light, air, and heat sensitive.[3][4]
- It is recommended to be stored at frozen temperatures ( $<0^{\circ}\text{C}$ ).[3][4]

The following diagram outlines a logical workflow for the safe handling and use of **4-(Dibutylamino)salicylaldehyde** in a research setting.

## Safe Handling Workflow for 4-(Dibutylamino)salicylaldehyde



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A recommended workflow for the safe handling of this chemical.

## Conclusion

**4-(Dibutylamino)salicylaldehyde** is a commercially available substituted aromatic aldehyde. While its physicochemical properties are well-documented by chemical suppliers, there is a notable lack of in-depth, publicly available research on its specific synthesis protocols, biological activities, and applications in drug development or signaling pathway research. Researchers interested in this compound for novel applications will likely need to undertake foundational studies to establish its synthesis, purification, and biological effects.

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## References

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